

# Mepenzolate: A Pharmacological Tool for Interrogating Muscarinic M3 Receptor Function

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## Compound of Interest

Compound Name: *mepenzolate*

CAS No.: *188302-81-0*

Cat. No.: *B1169538*

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Application Notes and Protocols for Researchers

## Introduction

**Mepenzolate** bromide is a synthetically derived quaternary ammonium compound that functions as a muscarinic acetylcholine receptor (mAChR) antagonist.<sup>[1][2]</sup> It has been identified as an antagonist of the human muscarinic M3 receptor (hM3R) and has been utilized in research to investigate M3 receptor-mediated physiological processes, such as smooth muscle contraction and inflammation.<sup>[1]</sup> These application notes provide detailed protocols for utilizing **mepenzolate** as a tool to study the function and pharmacology of the muscarinic M3 receptor, a key G-protein coupled receptor (GPCR) involved in numerous physiological functions.<sup>[3]</sup>

The M3 receptor is widely distributed in the body, including in smooth muscles, glandular tissues, and the central nervous system.<sup>[3][4]</sup> Its activation by the endogenous ligand acetylcholine initiates a signaling cascade through Gq/11 proteins, leading to the activation of phospholipase C (PLC). PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into the second messengers inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).<sup>[5][6]</sup>

IP3 stimulates the release of intracellular calcium from the endoplasmic reticulum, while DAG activates protein kinase C (PKC).[5][6] This signaling pathway ultimately results in a variety of cellular responses, including smooth muscle contraction, glandular secretion, and modulation of cell growth and proliferation.[7][8] Given its broad physiological roles, the M3 receptor is a significant therapeutic target for various conditions, including chronic obstructive pulmonary disease (COPD) and overactive bladder.[3][9]

**Mepenzolate**'s utility as a research tool lies in its ability to competitively block the binding of acetylcholine and other muscarinic agonists to the M3 receptor, thereby inhibiting the downstream signaling cascade. This allows researchers to elucidate the specific roles of the M3 receptor in complex biological systems.

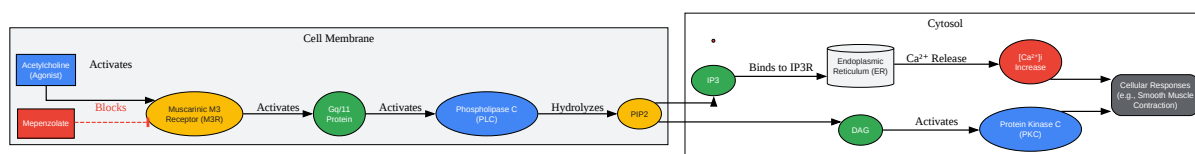
## Quantitative Data

The following table summarizes the available quantitative data for **mepenzolate**'s interaction with the human muscarinic M3 receptor. Researchers can generate further quantitative data, such as IC50 values in functional assays, by following the detailed protocols provided in this document.

| Parameter                | Receptor | Species | Value                  | Reference |
|--------------------------|----------|---------|------------------------|-----------|
| Inhibition Constant (Ki) | M3       | Human   | $4.7 \times 10^{-8}$ M | [1]       |
| Inhibition Constant (Ki) | M2       | Human   | $1.1 \times 10^{-7}$ M | [1]       |

## M3 Receptor Signaling Pathway

Activation of the M3 muscarinic receptor by an agonist like acetylcholine initiates a well-defined signaling cascade. **Mepenzolate** acts by blocking this initial binding step.



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Caption: M3 muscarinic receptor signaling pathway.

## Experimental Workflow for M3 Receptor Antagonist Characterization

The following workflow outlines the key steps in characterizing a compound like **mepenzolate** as a muscarinic M3 receptor antagonist.



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